

Fura-4F AM: A Comprehensive Technical Guide for Calcium Signaling Research

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Compound of Interest

Compound Name: Fura-4F AM

Cat. No.: B12386679

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **Fura-4F AM**, a fluorescent indicator widely used for the quantitative measurement of intracellular calcium concentrations. It is designed to be a core technical resource for professionals in research and drug development, offering detailed data, experimental protocols, and visual representations of key concepts and workflows.

Introduction to Fura-4F AM

Fura-4F AM is a cell-permeant derivative of the ratiometric calcium indicator Fura-4F. The acetoxyethyl (AM) ester modification allows the molecule to passively diffuse across the cell membrane. Once inside the cell, cytosolic esterases cleave the AM groups, trapping the active, calcium-sensitive form, Fura-4F, within the cytoplasm.^{[1][2][3][4][5]} This method of loading provides a non-invasive way to introduce the indicator into living cells.

Fura-4F is a structural analog of the more widely known Fura-2, but with a key difference: the attachment of an electron-withdrawing fluorine atom to the BAPTA chelator moiety. This modification results in a lower binding affinity for calcium ions, making Fura-4F particularly well-suited for measuring higher intracellular calcium concentrations that might saturate Fura-2.

Like Fura-2, Fura-4F is a ratiometric indicator. This means that upon binding to calcium, its fluorescence excitation maximum shifts, while the emission wavelength remains relatively constant. By measuring the ratio of fluorescence intensity at two different excitation

wavelengths (typically 340 nm and 380 nm), a quantitative measurement of the intracellular calcium concentration can be obtained that is largely independent of dye concentration, cell thickness, and photobleaching.

Core Properties and Quantitative Data

The following tables summarize the key quantitative data for **Fura-4F AM** and its active form, Fura-4F, providing a clear comparison with the parent compound, Fura-2.

Table 1: Physicochemical Properties of **Fura-4F AM**

Property	Value
Molecular Formula	C ₄₃ H ₄₄ FN ₃ O ₂₄
Molecular Weight	1005.81 g/mol
Form	Acetoxyethyl (AM) ester
Cell Permeability	Yes

Table 2: Spectroscopic and Calcium Binding Properties of Fura-4F (the active form)

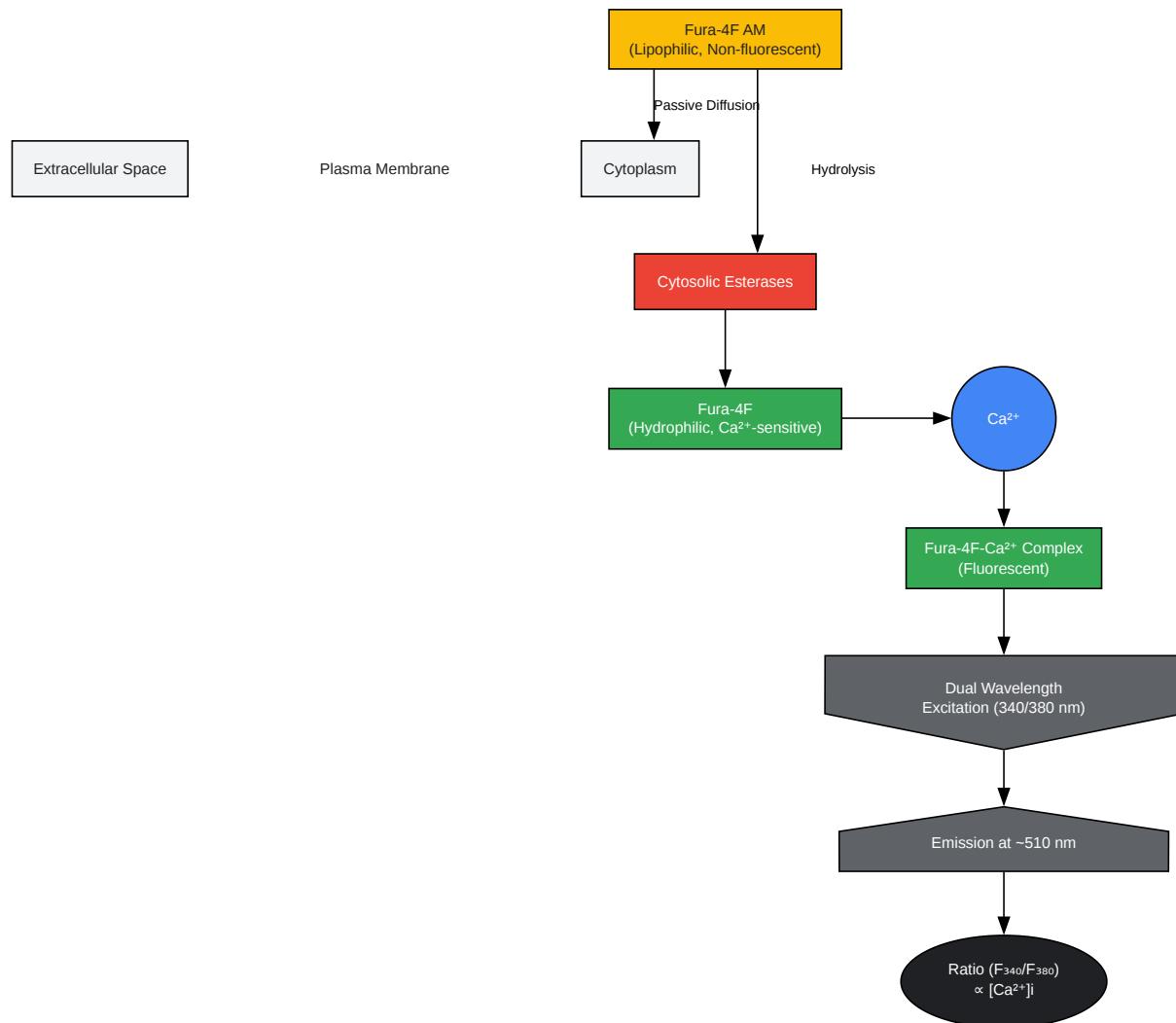
Property	Value	Reference
Excitation Maximum (Ca ²⁺ -bound)	~336 nm	
Excitation Maximum (Ca ²⁺ -free)	~363-370 nm	
Emission Maximum	~511-512 nm	
Dissociation Constant (Kd) for Ca ²⁺	~770 nM	
Quantum Yield	Not explicitly stated for Fura-4F, but Fura-2 is 0.49	

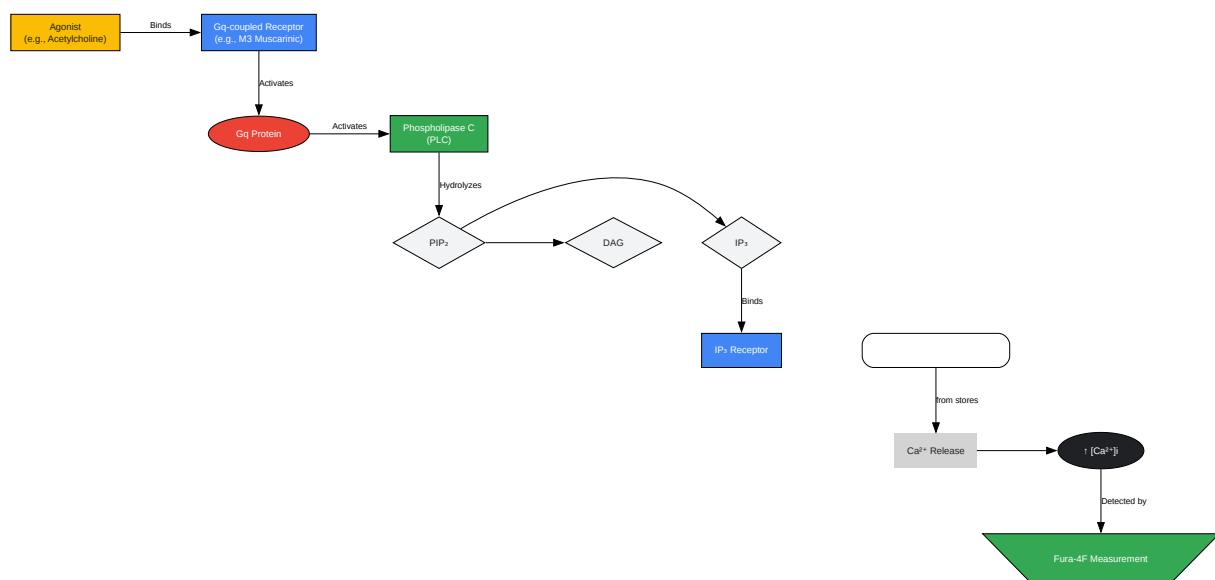
Table 3: Comparison of Fura-4F and Fura-2

Property	Fura-4F	Fura-2
Kd for Ca ²⁺	~770 nM	~145 nM
Optimal [Ca ²⁺] Range	Higher concentrations	Lower, near-resting levels
Excitation Shift	Yes (Ratiometric)	Yes (Ratiometric)
Emission Wavelength	~511-512 nm	~510 nm
Cell Loading	AM ester form	AM ester form

Mechanism of Action and Measurement Principle

The underlying principle of **Fura-4F AM** in calcium measurement involves a series of steps from loading to detection. The process is initiated by the passive diffusion of the lipophilic **Fura-4F AM** across the plasma membrane into the cell's cytoplasm.



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